

# Personal protective equipment for handling 4-Mercaptophenylacetic acid

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## Compound of Interest

Compound Name: 4-Mercaptophenylacetic acid

Cat. No.: B013652

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## Essential Safety and Handling Guide for 4-Mercaptophenylacetic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Mercaptophenylacetic acid**. It includes detailed operational and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

Name	4-Mercaptophenylacetic acid
CAS Number	39161-84-7[1]
Molecular Formula	C8H8O2S[2]
Molecular Weight	168.21 g/mol [1][2]

Hazard Identification and Classification:

According to the Globally Harmonized System (GHS), **4-Mercaptophenylacetic acid** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2][3][4][5]
Serious Eye Damage	1	H318: Causes serious eye damage[2][3][4][5]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2][3][4][5]

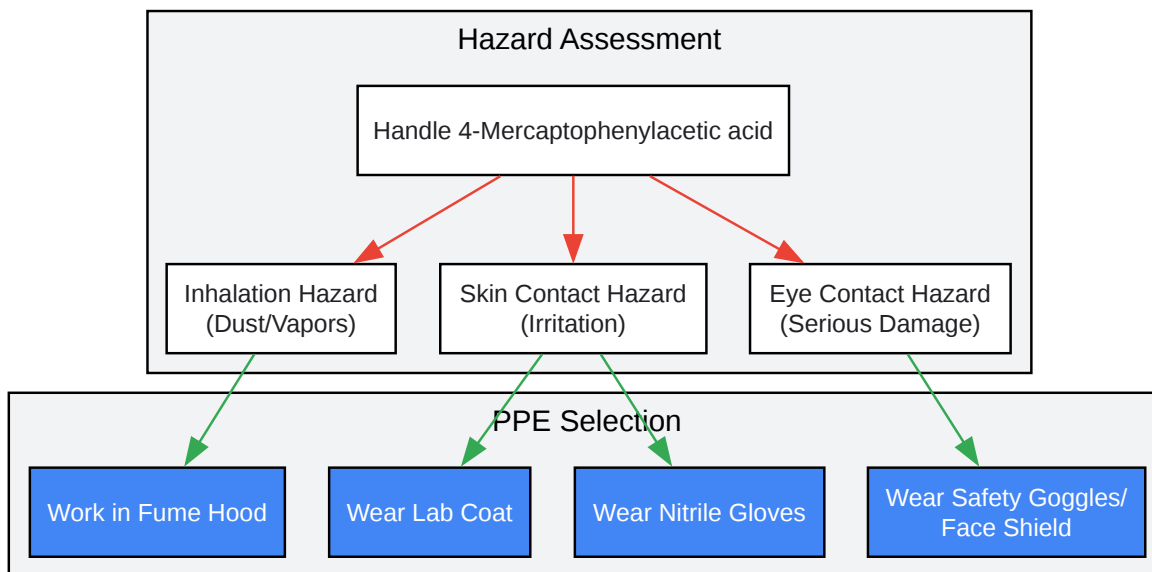
Signal Word: Danger[1][3][4][5]

Personal Protective Equipment (PPE) Requirements:

The following PPE is mandatory when handling **4-Mercaptophenylacetic acid** to minimize exposure and ensure personal safety.[6]

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields, or a face shield.[6]	Protects against splashes and aerosols that can cause serious eye damage.[6]
Skin Protection	Nitrile rubber gloves (double-gloving is recommended) and a flame-resistant lab coat.[6]	Prevents skin contact, which can cause irritation.[6]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood.[6]	Minimizes inhalation of dust or vapors, which may cause respiratory irritation.[6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[6]	Essential for preventing direct skin contact.[6]

Below is a diagram illustrating the decision-making process for selecting the appropriate PPE.



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Caption: PPE selection workflow for handling **4-Mercaptophenylacetic acid**.

## Operational and Handling Plan

Adherence to a strict operational protocol is necessary to minimize exposure and ensure the stability of the compound.

Step-by-Step Handling Procedure:

- Preparation:
  - Ensure a certified chemical fume hood is operational.[6]
  - Verify that an eyewash station and safety shower are readily accessible.[6]
  - Prepare and label all necessary glassware and equipment within the fume hood.[6]
  - Have designated, labeled waste containers ready for liquid and solid chemical waste.[6]
- Handling:

- Don all required PPE before handling the chemical.[6]
- Equilibrate the container of **4-Mercaptophenylacetic acid** to room temperature before opening to prevent moisture condensation.[6]
- To minimize air exposure, consider handling under an inert gas atmosphere (e.g., argon or nitrogen).[6]
- Weigh the solid in the fume hood, minimizing the creation of dust.
- When dissolving, add the solid slowly to the solvent.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4] Recommended storage temperature is 2-8 °C.
- Handle and store under an inert gas.

## Disposal Plan

Proper disposal of **4-Mercaptophenylacetic acid** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

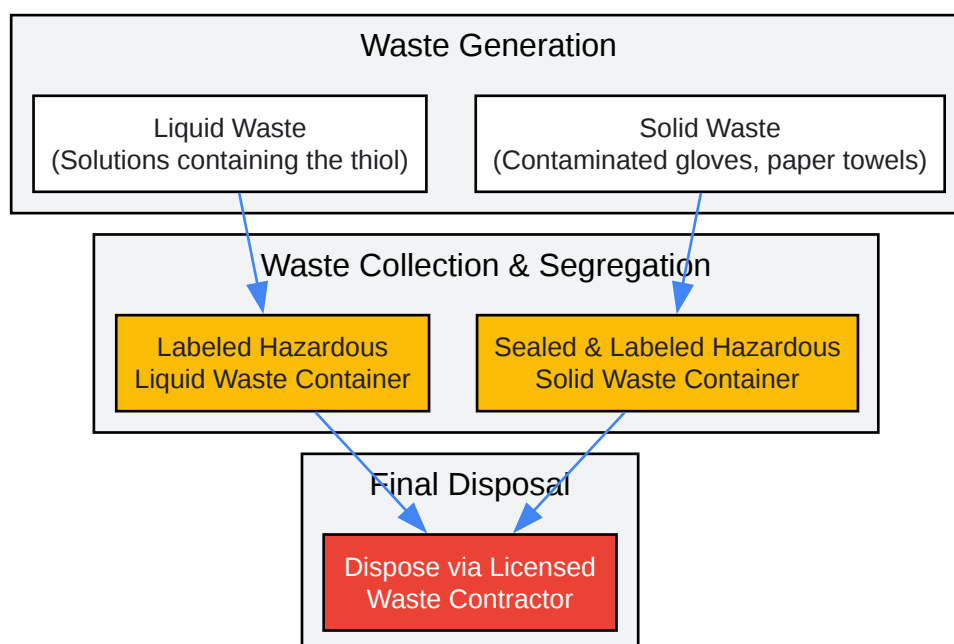
#### Waste Categorization and Collection:

Waste Type	Collection Procedure
Liquid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. The label must explicitly state that the container holds thiol-containing waste.[6]
Solid Waste	Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag, which is then placed in a designated solid hazardous waste container.[6]

## Disposal Protocol:

- Neutralization of Thiol Odor: Due to the strong, unpleasant odor of thiols, it is recommended to treat waste streams to neutralize the smell. A bleach solution can be used to oxidize thiols to less malodorous compounds.[7][8]
- Final Disposal: All chemical waste should be disposed of through a licensed contractor, following all institutional and governmental regulations.[6] Do not let the product enter drains. [3]

Below is a diagram outlining the waste disposal workflow.



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Caption: Waste disposal workflow for **4-Mercaptophenylacetic acid**.

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